

Introduction: Understanding the Risk Profile of N,N-Dimethylaniline

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Compound of Interest

Compound Name: *N,N-dimethylaniline*

CAS No.: 86362-18-7

Cat. No.: B3430800

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N,N-dimethylaniline (CAS No. 121-69-7) is a substituted aniline derivative widely used as a solvent, a stabilizer, and an intermediate in the synthesis of dyes, such as crystal violet, and other organic compounds.^{[1][2][3]} While indispensable in many applications, its utility is matched by its significant health hazards. DMA is a combustible, oily liquid, typically yellow to brown, with a characteristic fish-like odor.^{[2][4][5]} It is toxic by inhalation, ingestion, and, most critically for laboratory settings, through dermal absorption.^{[2][6][7]} This guide is structured to provide a multi-layered safety protocol, moving from hazard identification to emergency response, ensuring a self-validating system of protection for researchers.

Section 1: Core Hazard Identification and Toxicological Profile

A foundational understanding of DMA's toxic properties is critical for appreciating the stringency of the required safety protocols. It is classified as acutely toxic, a suspected carcinogen, and an environmental hazard.^{[8][9][10]}

The primary danger of DMA is its ability to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.^{[11][12][13]} This leads to

a form of chemical asphyxiation, with symptoms including cyanosis (blue lips and skin), headache, dizziness, and confusion.[1][13][14] Chronic or severe exposure can damage the blood, kidneys, liver, and central nervous system.[1][6][7]

Physicochemical and Toxicological Data

The following tables summarize the key properties and toxicity values for **N,N-dimethylaniline**.

Property	Value	Source
Chemical Formula	C ₈ H ₁₁ N	[6]
Molecular Weight	121.18 g/mol	[6]
Appearance	Yellow to brown oily liquid	[2][4][5]
Odor	Fish-like / Amine-like	[4][11]
Boiling Point	194°C (381.2°F)	[6][15][16]
Melting Point	2.5°C (36.5°F)	[6][15][16]
Flash Point	63°C (145.4°F)	[6][7]
Solubility	Insoluble in water; soluble in alcohol, ether, and other organic solvents.	[2][3][4]

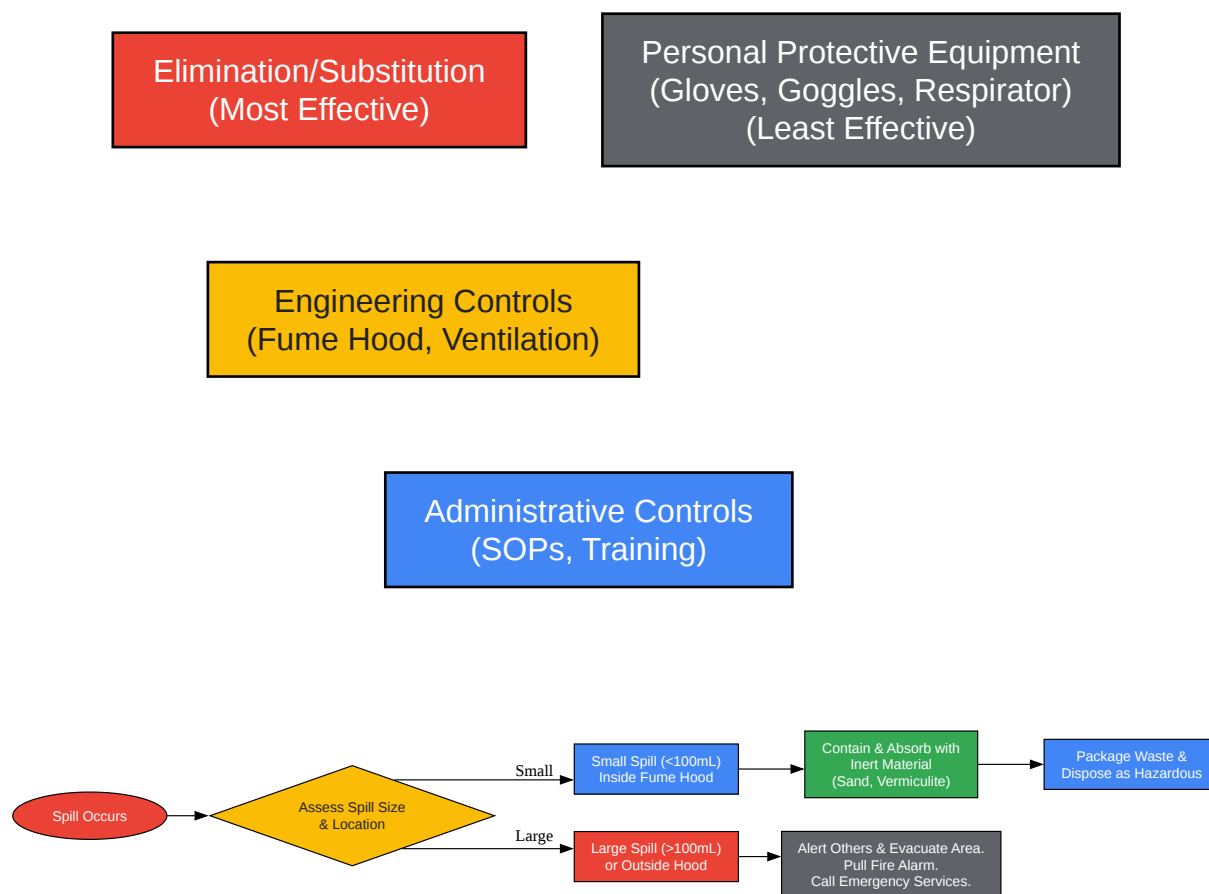
Toxicological Data	Value	Species	Source
LD ₅₀ Oral	1410 mg/kg	Rat	[6]
LD ₅₀ Dermal	1770 mg/kg	Rabbit	[6]
Lethal Oral Dose (estimated)	50 mg/kg	Human	[11]

Occupational Exposure Limits	Value (TWA)	Value (STEL)	Source
NIOSH REL	5 ppm (25 mg/m ³)	10 ppm (50 mg/m ³)	[11] [15]
OSHA PEL	5 ppm (25 mg/m ³)	-	[11] [15]
ACGIH TLV	5 ppm (25 mg/m ³)	10 ppm (50 mg/m ³)	[11] [15]
IDLH	100 ppm	-	[11]

TWA: Time-Weighted Average (8-hr), STEL: Short-Term Exposure Limit (15-min), PEL: Permissible Exposure Limit, REL: Recommended Exposure Limit, TLV: Threshold Limit Value, IDLH: Immediately Dangerous to Life or Health. The "skin" notation indicates a significant potential for absorption through the skin.

Section 2: The Hierarchy of Controls: A Systematic Approach to Safety

Effective management of DMA risk follows the "Hierarchy of Controls," a framework that prioritizes the most effective control measures. Engineering controls and administrative controls are paramount, with Personal Protective Equipment (PPE) serving as the final barrier.



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Caption: Emergency response workflow for an **N,N-dimethylaniline** spill.

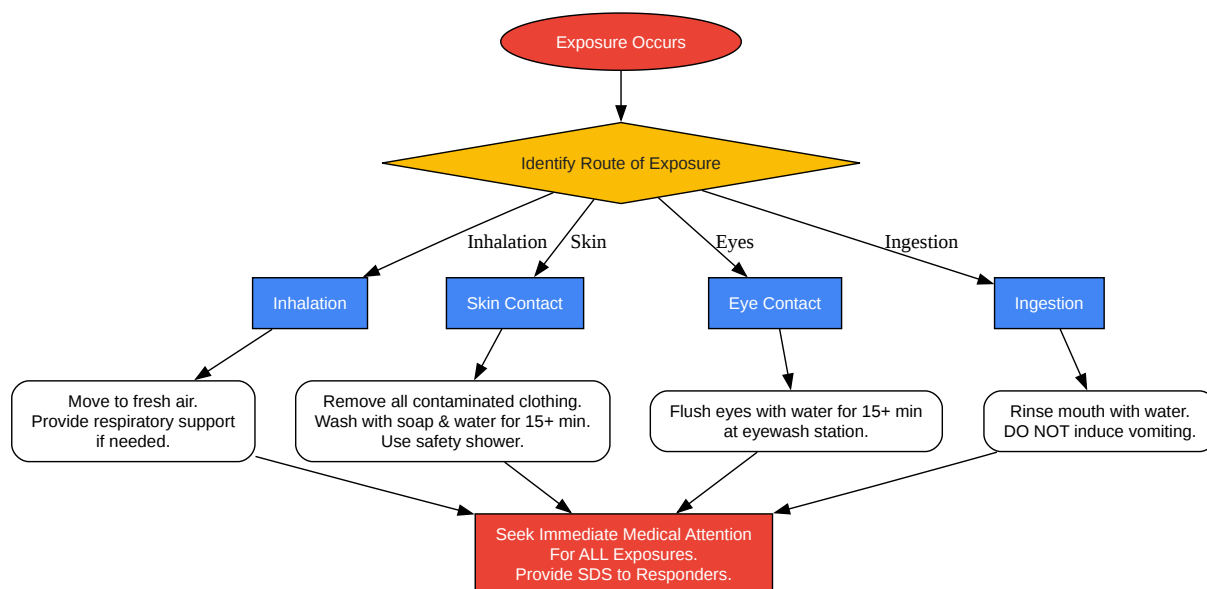
Protocol: Small Spill Cleanup (<100 mL, inside a fume hood)

- Alert personnel in the immediate area.
- Ensure you are wearing the full required PPE, including respiratory protection if vapors are significant.
- Contain the spill by covering it with an inert absorbent material like vermiculite, sand, or dry earth. [6][7][14] Do NOT use combustible materials like paper towels or sawdust. [7]4. Carefully collect the absorbed material using non-sparking tools and place it into a clearly

labeled, sealable container for hazardous waste. [7]5. Wipe the spill area with a cloth dampened with a suitable solvent, and place the cloth in the waste container.

- Dispose of all materials according to institutional hazardous waste procedures. [17] Protocol: Large Spill Response (>100 mL or any spill outside a fume hood)
- EVACUATE: Immediately alert everyone in the lab and evacuate the area. [13]2. ISOLATE: Close the doors to the affected area to contain vapors.
- ALERT: Pull the nearest fire alarm and call your institution's emergency response number from a safe location. Provide details: chemical name, location, and estimated quantity.
- Do not attempt to clean up a large spill yourself. Only trained emergency responders with appropriate equipment (including Self-Contained Breathing Apparatus) should manage the incident. [6][18]

Personal Exposure and First Aid



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